

2,6-Dibromo-4-methoxyaniline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,6-Dibromo-4-methoxyaniline

Cat. No.: B1268162

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Disclaimer: This document provides a comprehensive overview of the safety and handling considerations for **2,6-Dibromo-4-methoxyaniline**. Specific safety data for this compound is limited. Therefore, this guide is based on available data for the compound and supplemented with information from closely related substituted anilines. All laboratory work should be conducted in accordance with institutional and regulatory safety protocols, and a thorough risk assessment should be performed before handling this chemical.

Introduction

2,6-Dibromo-4-methoxyaniline is a substituted aniline derivative.^[1] Due to the presence of bromine atoms and a methoxy group on the aniline ring, this compound is of interest in medicinal chemistry and organic synthesis. As with many aromatic amines, particularly halogenated ones, it is prudent to handle **2,6-Dibromo-4-methoxyaniline** with a high degree of caution due to its potential toxicity.^{[2][3]} This guide outlines the known properties, potential hazards, and recommended safety procedures for handling this compound in a laboratory setting.

Physical and Chemical Properties

Limited specific data is available for **2,6-Dibromo-4-methoxyaniline**. The following table summarizes the available information.

Property	Value	Reference
CAS Number	95970-05-1	[1]
Molecular Formula	C ₇ H ₇ Br ₂ NO	[1]
Molecular Weight	280.95 g/mol	[1]
Appearance	Pale yellow to brown solid	[1]
Melting Point	81-83 °C	[1]
Boiling Point	293.6 °C at 760 mmHg	[1]
Solubility	Sparingly soluble in water, more soluble in organic solvents.	[1]

Hazard Identification and Classification

A specific Globally Harmonized System (GHS) classification for **2,6-Dibromo-4-methoxyaniline** is not readily available. However, based on the data for structurally similar compounds such as 2,6-Dibromo-4-methylaniline and other brominated anilines, the following hazards should be anticipated.[4][5][6]

Anticipated GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	Harmful if swallowed.
Acute Toxicity, Dermal	Category 3 or 4	Toxic or harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.
Skin Corrosion/Irritation	Category 2	Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.

Signal Word: Warning or Danger

Potential Health Effects:

- Inhalation: May cause respiratory tract irritation. Harmful if inhaled.[4][5]
- Skin Contact: Causes skin irritation. Toxic or harmful if absorbed through the skin.[4][6]
Repeated exposure can lead to significant health hazards through skin absorption.[6]
- Eye Contact: Causes serious eye irritation.[4][5]
- Ingestion: Harmful if swallowed.[4][5]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the hazardous nature of substituted anilines, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive assessment of PPE is critical. The following table outlines recommended PPE for handling **2,6-Dibromo-4-methoxyaniline**.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical safety goggles and a face shield.	Protects against dust particles and splashes.
Skin	Chemical-resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.	Prevents skin contact and absorption.
Respiratory	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.	Necessary for operations that may generate dust or aerosols.

Engineering Controls

- All work with **2,6-Dibromo-4-methoxyaniline** must be performed in a certified chemical fume hood to minimize inhalation exposure.[\[7\]](#)
- Ensure that a safety shower and eyewash station are readily accessible in the immediate work area.[\[7\]](#)

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[\[4\]](#) Do not breathe dust.[\[4\]](#) Wash hands thoroughly after handling.[\[4\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#) Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)

Spill Management

In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.

- **Contain:** Use an inert absorbent material like vermiculite or sand to contain the spill. Do not use combustible materials.
- **Collect:** Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste disposal. Avoid generating dust.
- **Decontaminate:** Clean the spill area with an appropriate solvent, followed by soap and water.
- **Dispose:** Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.

First Aid Measures

Immediate action is crucial in case of exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Disposal Considerations

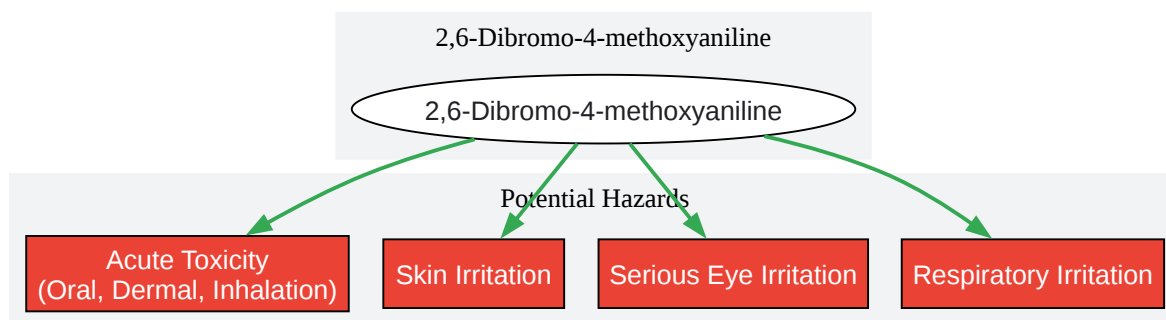
All waste containing **2,6-Dibromo-4-methoxyaniline** must be treated as hazardous waste.[8] It should be collected in a properly labeled, sealed container and disposed of through a licensed chemical waste management facility. Under no circumstances should this chemical be disposed of down the drain.

Visualizations



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Caption: A logical workflow for the safe handling of **2,6-Dibromo-4-methoxyaniline**.



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Caption: Overview of potential hazards associated with **2,6-Dibromo-4-methoxyaniline**.

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